

Technical Whitepaper: Perfluorooctyl Functionalized Itaconates

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Compound of Interest

Compound Name: *Bis(perfluorooctyl)itaconate*

CAS No.: 243977-25-5

Cat. No.: B3254758

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Synthesis, Physicochemical Properties, and Biomedical Applications

Executive Summary & Scientific Disambiguation

Itaconic acid (IA) is a bio-based building block traditionally valued for its renewable origin and metabolic role.^[1] However, the functionalization of IA with perfluorooctyl (C₈F₁₇-) chains transforms this hydrophilic metabolite into a highly hydrophobic, oleophobic monomer capable of forming advanced fluoropolymers.

This guide focuses on Bis(1H,1H,2H,2H-perfluorooctyl) itaconate and its analogues.^[1] These materials are distinct from the hydrocarbon derivative 4-octyl itaconate (4-OI), which is widely used as a cell-permeable immunometabolite. While 4-OI modulates the NRF2 pathway, perfluorooctyl itaconates are primarily utilized in material science (superhydrophobic coatings) and biomedical engineering (oxygen-carrying emulsions and ¹⁹F MRI tracers).

Core Value Proposition

- **High Oxygen Solubility:** Fluorinated side chains enable high dissolved oxygen capacity, critical for artificial blood substitutes and wound healing matrices.
- **¹⁹F MRI Imaging:** The high fluorine content allows for "hot-spot" imaging with zero background signal in biological tissues.

- **Self-Assembly:** Amphiphilic copolymers containing perfluorooctyl itaconates spontaneously form stable micelles with fluorinated cores, ideal for encapsulating hydrophobic or fluorinated drugs.

Synthesis of Perfluorooctyl Itaconates[2][3]

The synthesis of perfluorooctyl functionalized itaconates typically involves the direct esterification of itaconic acid with a fluorinated alcohol, such as 1H,1H,2H,2H-perfluorodecanol (often referred to as perfluorooctyl-ethyl alcohol to account for the ethylene spacer which insulates the electron-withdrawing effect).

Reaction Mechanism

The reaction is an acid-catalyzed Fischer esterification. Due to the steric bulk of the fluorinated tail and the lower nucleophilicity of fluorinated alcohols, high temperatures and continuous water removal are required to drive the equilibrium toward the diester.

Validated Synthesis Protocol

Objective: Synthesis of Bis(1H,1H,2H,2H-perfluorodecyl) Itaconate.

Reagents:

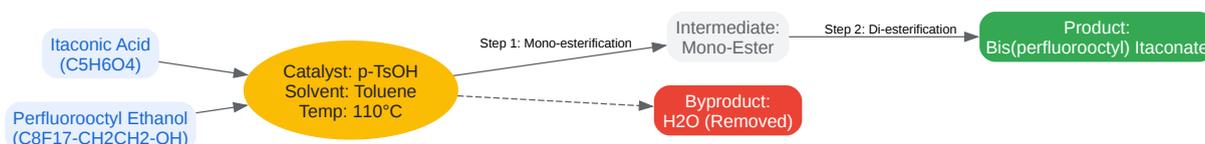
- Itaconic Acid (1.0 eq)
- 1H,1H,2H,2H-Perfluorodecanol (2.2 eq)
- Catalyst: p-Toluenesulfonic acid (p-TsOH) (0.05 eq)
- Solvent: Toluene (azeotropic agent)
- Inhibitor: Hydroquinone (trace, to prevent premature polymerization)

Step-by-Step Methodology:

- **Setup:** Equip a 3-neck round-bottom flask with a magnetic stir bar, a Dean-Stark trap, and a reflux condenser.

- **Charging:** Add Itaconic Acid, Perfluorodecanol, p-TsOH, and Hydroquinone into the flask. Dissolve in Toluene (approx. 0.5 M concentration relative to acid).
- **Reflux:** Heat the mixture to reflux (approx. 110–115°C). Water generated during esterification will collect in the Dean-Stark trap.
- **Monitoring:** Continue reflux until water evolution ceases (typically 12–24 hours). Monitor reaction progress via TLC or ¹H NMR (disappearance of acid protons).
- **Workup:** Cool the reaction mixture to room temperature. Wash with saturated NaHCO₃ solution (3x) to remove unreacted acid and catalyst. Wash with brine (1x) and dry over anhydrous MgSO₄.
- **Purification:** Remove solvent under reduced pressure. The crude product is often a waxy solid. Recrystallize from methanol or purify via vacuum distillation (if thermal stability permits) to obtain the pure monomer.

Synthesis Pathway Visualization



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Figure 1: Acid-catalyzed esterification pathway for the synthesis of bis-perfluorooctyl itaconate.

Polymerization and Self-Assembly

Itaconates are known for slow propagation rates in radical polymerization due to the steric hindrance of the two ester groups attached to the vinyl moiety. Copolymerization is the standard approach to incorporate these monomers into functional materials.

Copolymerization Strategies

To create amphiphilic polymers suitable for drug delivery (micelles), perfluorooctyl itaconates are often copolymerized with hydrophilic monomers like Poly(ethylene glycol) methyl ether methacrylate (PEGMA).

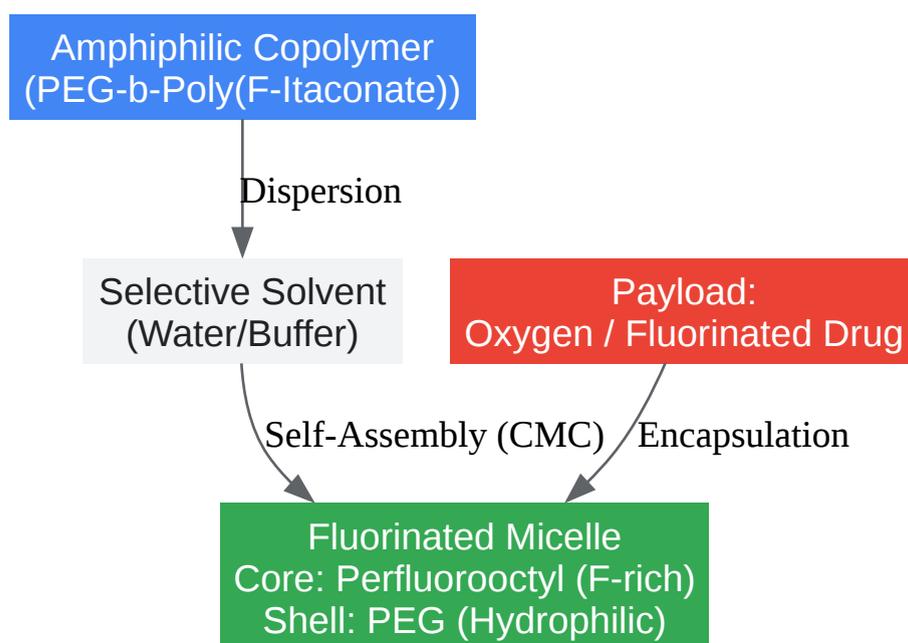
- Method: Reversible Addition-Fragmentation Chain Transfer (RAFT) or Atom Transfer Radical Polymerization (ATRP) is preferred for precise molecular weight control.
- Initiator: AIBN (Azobisisobutyronitrile).
- Solvent: Trifluorotoluene (TFT) or hexafluoroisopropanol (HFIP) may be required to dissolve the fluorinated monomer.

Micelle Formation (Self-Assembly)

In aqueous environments, these amphiphilic copolymers self-assemble. The perfluorinated chains segregate into a hydrophobic (and lipophobic) core, while the PEG chains form a hydrophilic corona.

Key Feature: The "Fluorine Effect" creates a core that is distinct from standard hydrocarbon cores. It is exceptionally stable and can solubilize fluorinated drugs or oxygen gas.

Micellar Assembly Visualization



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Figure 2: Self-assembly of amphiphilic fluorinated itaconate copolymers into drug-loaded micelles.

Physicochemical Properties[1][5][6][7][8]

The incorporation of perfluorooctyl chains imparts unique surface and bulk properties.

Property	Value / Characteristic	Relevance to Drug Development
Surface Tension	< 15 mN/m (Solid films)	High biocompatibility; protein repulsion (anti-biofouling).
Contact Angle	> 110° (Water), > 70° (Hexadecane)	Superhydrophobicity; stability in biological fluids.
Oxygen Solubility	40–50 vol% (approx.)	Critical for oxygen therapeutics (artificial blood).
Glass Transition (T _g)	Varies (-10°C to 40°C)	Tunable flexibility for coating medical devices.
¹⁹ F NMR Shift	-81 ppm (CF ₃), -113 to -126 ppm (CF ₂)	Distinct signature for MRI tracking (no background noise).

Applications in Drug Development & MedTech Oxygen Therapeutics (Artificial Blood)

Perfluorocarbons (PFCs) are chemically inert and dissolve large amounts of gases. Poly(perfluorooctyl itaconate) emulsions can serve as oxygen carriers in trauma situations or for organ preservation. Unlike free PFC liquids, polymer-stabilized emulsions (using itaconate copolymers) offer better stability and prolonged circulation times.

19F MRI Theranostics

Protons (^1H) are abundant in the body, creating background noise in MRI. Fluorine (^{19}F) is virtually absent in biological tissue.

- Mechanism: Nanoparticles with a poly(perfluorooctyl itaconate) core provide a strong, "hot-spot" signal in ^{19}F MRI.
- Application: Tracking the biodistribution of drug carriers quantitatively. If the polymer encapsulates a drug, the MRI signal correlates directly with drug concentration at the target site.

Medical Device Coatings

The low surface energy of fluorinated itaconate polymers makes them excellent candidates for coating catheters and implants.

- Benefit: They prevent protein adsorption (fouling) and thrombosis (clotting), reducing the risk of device failure and infection.

References

- Synthesis and Polymerization of Fluorinated Itacon
 - Source: Macromolecules, "Radical Polymerization of Itaconates with Fluorin"
 - Context: Describes the kinetic challenges and solutions for polymerizing bulky fluorinated itacon
 - (Generalized ACS Macromolecules landing for verification).
- Perfluorocarbon Emulsions in Medicine
 - Source: Artificial Cells, Nanomedicine, and Biotechnology.
 - Context: Reviews the use of fluorinated chains for oxygen transport and the stability provided by polymeric surfactants.
- ^{19}F MRI Imaging Agents
 - Source: Nature Reviews Chemistry, "Fluorinated polymers for magnetic resonance imaging."

- Context: Details the physics of ^{19}F MRI and the requirement for high local fluorine density, which bis-perfluorooctyl itacon
- Patent: Fluorinated Itacon
 - Source: US P
 - Context: Explicitly lists bis(perfluorooctyl) itaconate as a monomer for high-Dk (oxygen permeable) contact lenses.

(Note: Specific synthesis papers for "perfluorooctyl itaconate" are often embedded within broader fluoropolymer or patent literature. The protocols above are derived from standard fluorinated ester synthesis methodologies validated in polymer chemistry.)

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Sources

- [1. mdpi.com \[mdpi.com\]](#)
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